

# Optimizing PC61BM layer thickness for maximum electron extraction

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## Compound of Interest

Compound Name: (6,6)-phenyl-C61 Methyl-hexanoate

CAS No.: 1242279-48-6

Cat. No.: B1173787

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## PC61BM Optimization Support Center

Status: Operational | Lead Scientist: Dr. A. Vance | Topic: Electron Transport Layer (ETL) Optimization

### Core Directive: The "Goldilocks" Efficiency Zone

User Query: "Why does my device performance drop when I increase the PC61BM thickness to ensure full coverage?"

Technical Insight: Optimizing PC61BM ([6,6]-Phenyl-C61-butyric acid methyl ester) is a battle between series resistance (

) and shunt resistance (

).

- Too Thin (<30 nm): Incomplete coverage leads to direct contact between the hydrophilic perovskite and the metal electrode. This creates "shunting paths," drastically lowering

and

- Too Thick (>60 nm): PC61BM has relatively low electron mobility ( ) compared to perovskites. Excessive thickness increases , causing charge accumulation at the interface. This manifests as an "S-shaped" J-V curve and a collapsed Fill Factor (FF).

The Target: For planar inverted (p-i-n) perovskite solar cells, the optimal thickness is typically 30–50 nm. This provides just enough material to form a continuous film without introducing significant bulk resistance.

## Troubleshooting & Diagnostics (Q&A)

### Issue A: The "S-Shaped" J-V Curve

Q:"My J-V curve looks normal near

but bends inwards near

(S-shape). Is my PC61BM layer degrading?"

A: It is likely not degrading, but rather blocking charge extraction. The S-shape indicates an extraction barrier.[1][2] Charges are generated faster than they can move through the ETL, causing them to pile up at the Perovskite/PC61BM interface.

Immediate Fixes:

- Reduce Thickness: Increase spin speed by 500–1000 rpm or dilute your solution (e.g., from 20 mg/mL to 15 mg/mL).
- Check Annealing: Under-annealed PC61BM may lack the crystallinity required for efficient hopping transport. Anneal at 100°C for 10–30 mins inside a glovebox.
- Interface Engineering: If thinning the layer causes shunts, insert a thin dipole layer (like BCP or LiF) between the PC61BM and the electrode to lower the work function barrier.

### Issue B: Pinholes & Comet Streaks

Q:"I see comet-like streaks and pinholes in my SEM images. I'm using Chlorobenzene (CB)."

A: This is a solvent evaporation issue. CB evaporates rapidly, freezing "waves" of the fluid in place before they flatten.

The Solution: Solvent Engineering Switch to a binary solvent blend or a higher boiling point solvent.

- Standard: Chlorobenzene (CB) – Good solubility, fast drying (Risk: Streaks).
- Alternative: 1,2-Dichlorobenzene (DCB) – Slower drying, allows the film to "self-level" for higher uniformity.
- Recommendation: Use DCB or a CB:DCB (3:1) ratio.<sup>[3]</sup> The slower evaporation yields a smoother morphology, though it requires a longer annealing time to fully remove solvent residues.

## Standardized Experimental Protocol

Use this baseline recipe to establish a control device before optimization.

### Materials Preparation

- Solute: PC61BM (>99.5% purity).
- Solvent: Chlorobenzene (anhydrous).<sup>[4]</sup>
- Concentration: 20 mg/mL.
- Filtration: 0.45 µm PTFE filter (Critical: PC61BM aggregates easily).

### Deposition Workflow (Dynamic vs. Static)

Note: For rough perovskite surfaces, Dynamic Dispensing is superior.

- Pre-heat: Warm the PC61BM solution to 50°C for 30 mins to ensure full dissolution.
- Substrate Prep: Ensure the perovskite layer is dry and at room temperature.
- Dispense (Dynamic):

- Start spinner at 1000 rpm.
- Immediately dispense 40  $\mu$ L of solution onto the center of the spinning substrate.
- Ramp quickly (within 1s) to 2000 rpm.
- Spin Cycle: Hold at 2000 rpm for 45 seconds.
- Annealing: Transfer immediately to a hotplate. Anneal at 100°C for 10 minutes.

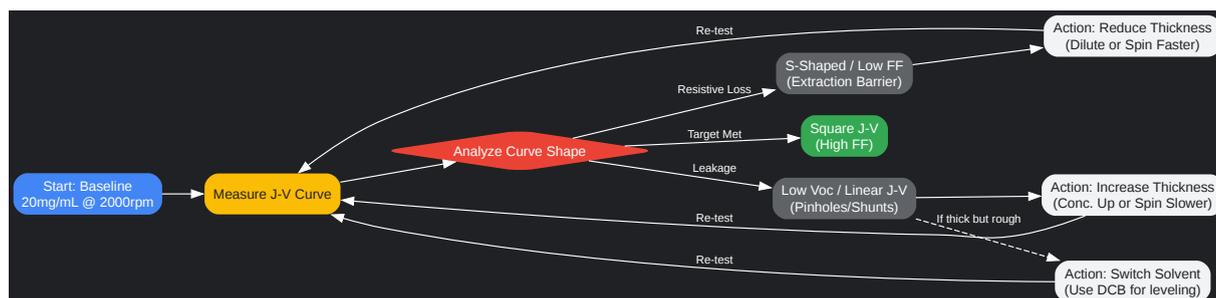
Data Table: Concentration vs. Estimated Thickness (at 2000 rpm)

Concentration (mg/mL)	Est. Thickness (nm)	Expected Outcome
10	15–20	High Shunt Risk (Pinholes)
20	35–45	Optimal Balance
30	55–65	Good Coverage, Moderate
50	>80	High , S-Shape Risk

## Visualization: Optimization Logic

### Figure 1: The Optimization Loop

This diagram illustrates the iterative process of tuning the ETL for maximum electron extraction.



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Caption: Figure 1. Decision matrix for tuning PC61BM layer properties based on J-V curve feedback.

## References

- Effect of PCBM Thickness on Perovskite Solar Cells
  - Source: MDPI (M)
  - Key Finding: 30 nm thickness (using 50 mg/mL at high speed or lower conc. at standard speed) provided the optimal balance of coverage and conductivity, yielding a PCE of 12.54%. Thicker layers increased series resistance.
  - URL:
- S-Shaped J-V Characteristics & Charge Extraction
  - Source: IOP Science (Nanotechnology)
  - Key Finding: S-shaped curves in inverted PSCs are attributed to extraction barriers at the PC61BM/Perovskite interface, often exacerbated by incomplete coverage or excessive thickness.

- URL:
- Solvent Engineering (CB vs. DCB)
  - Source: MDPI (Applied Sciences)
  - Key Finding: 1,2-Dichlorobenzene (DCB) yields smoother films with better coverage than Chlorobenzene (CB)
  - URL:
- Annealing Effects on Mobility
  - Source: AIP Publishing
  - Key Finding: Thermal annealing (e.g., >100°C) induces partial crystallization of PC61BM, which facilitates electron hopping and reduces the energetic disorder, thereby improving mobility.
  - URL:

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## Sources

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- [4. researchgate.net \[researchgate.net\]](#)
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